An In-Depth Technical Guide to 4-Methoxy-N-(3-phenylpropyl)aniline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Methoxy-N-(3-phenylpropyl)aniline*
CAS No.:	*71193-46-9*
Cat. No.:	*B3151405*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Methoxy-N-(3-phenylpropyl)aniline**, a secondary aromatic amine of interest in medicinal chemistry and materials science. While a specific CAS number for this compound is not readily available in major public databases, it is available from commercial suppliers, indicating its status as a known chemical entity[1]. This document will cover its structural features, physicochemical properties, plausible synthetic routes, and potential applications based on the characteristics of its constituent moieties.

Physicochemical Properties

The properties of **4-Methoxy-N-(3-phenylpropyl)aniline** can be inferred from its structure, which combines a p-methoxyaniline (p-anisidine) core with a 3-phenylpropyl group. The electron-donating methoxy group influences the aromatic ring's reactivity, while the phenylpropyl chain adds hydrophobic character.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
Molecular Formula	C16H19NO	(Calculated)
Molecular Weight	241.33 g/mol	[2]
Appearance	Likely a solid or oil	(Inferred)
Boiling Point	Estimated >300 °C	(Estimated)
Melting Point	Not available	
Solubility	Expected to be soluble in organic solvents like ethanol, ether, and acetone. Sparingly soluble in water.	(Inferred from p-anisidine)[3]

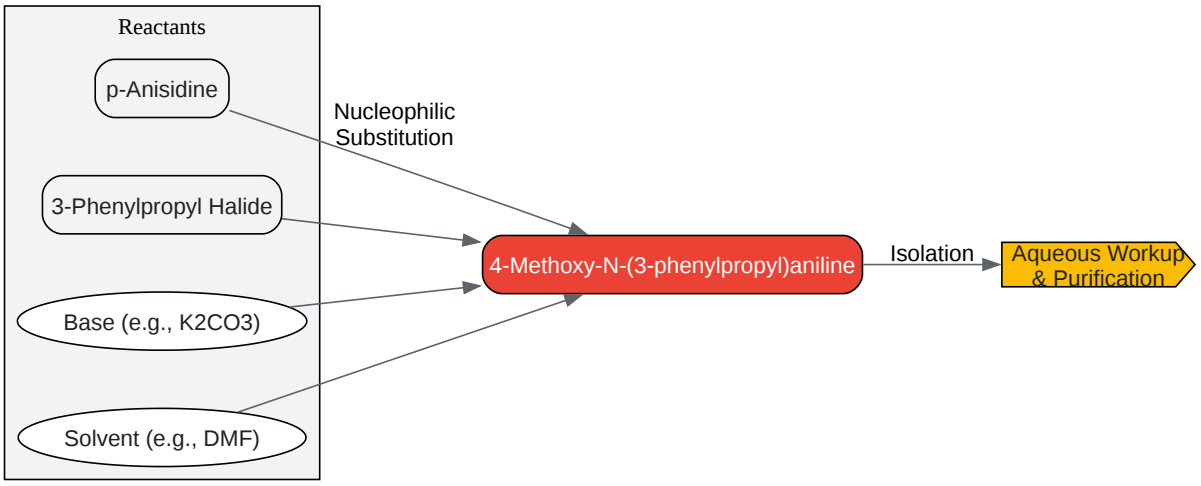
Note: Some physical properties are estimated based on structurally related compounds due to the limited availability of experimental data for this specific molecule.

Synthesis of **4-Methoxy-N-(3-phenylpropyl)aniline**

Two primary synthetic strategies are viable for the preparation of **4-Methoxy-N-(3-phenylpropyl)aniline**: N-alkylation of p-anisidine and reductive amination.

This method involves the reaction of p-anisidine with a 3-phenylpropyl halide (e.g., bromide or chloride) in the presence of a base. The nitrogen atom of the p-anisidine acts as a nucleophile, displacing the halide to form the C-N bond.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: N-Alkylation workflow for the synthesis of **4-Methoxy-N-(3-phenylpropyl)aniline**.

Experimental Protocol (Adapted from a similar synthesis):

- Reaction Setup: In a round-bottom flask, combine p-anisidine (1.0 equivalent) and anhydrous potassium carbonate (2.0 equivalents) in a suitable solvent such as N,N-dimethylformamide (DMF).
- Addition of Alkylating Agent: To the stirred suspension, add 3-phenylpropyl bromide (1.1 equivalents) dropwise at room temperature.
- Reaction: Heat the mixture to 80-100°C and monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into water. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).

© 2026 BenchChem. All rights reserved.

- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

An alternative and often cleaner method is the reductive amination of 3-phenylpropanal with p-anisidine. This one-pot reaction first involves the formation of an imine intermediate, which is then reduced in situ to the desired secondary amine.

Reaction Scheme:

p-Anisidine + 3-Phenylpropanal → [Imine Intermediate] --(Reducing Agent)--> **4-Methoxy-N-(3-phenylpropyl)aniline**

Common reducing agents for this transformation include sodium borohydride (NaBH4) or sodium triacetoxyborohydride (NaBH(OAc)3). The latter is often preferred as it is milder and can be added at the beginning of the reaction.

Potential Applications in Research and Drug Development

While specific biological activities of **4-Methoxy-N-(3-phenylpropyl)aniline** are not yet reported, its structural motifs are present in various bioactive molecules.

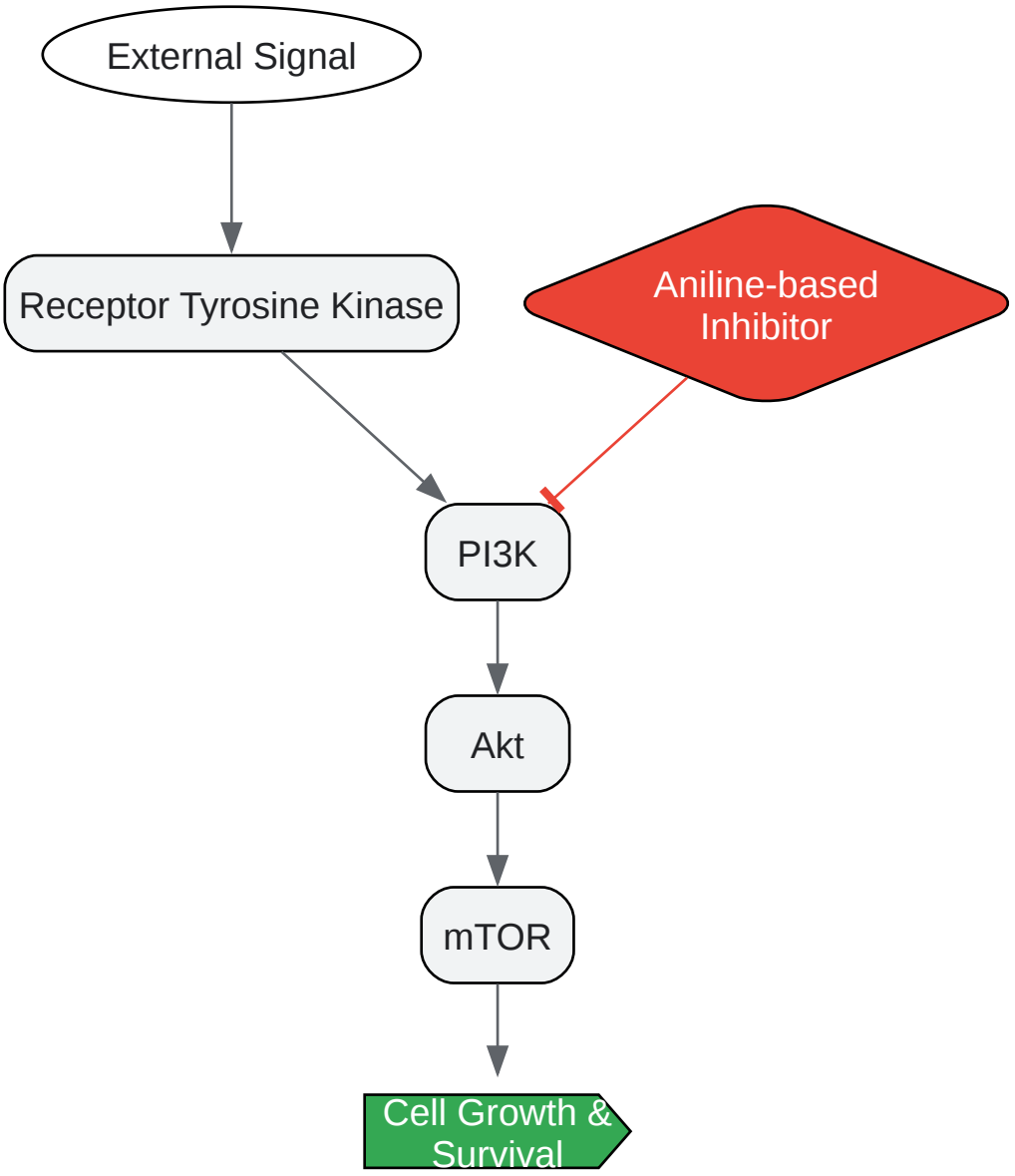
- Scaffold for Drug Discovery: Aniline and its derivatives are common pharmacophores. The presence of the methoxy group can enhance metabolic stability and modulate receptor binding.

- Anticancer and Antimicrobial Potential: Many Schiff bases derived from anilines exhibit a broad spectrum of biological activities, including antitumor, antifungal, and antimicrobial properties. Further derivatization of the secondary amine could yield novel Schiff bases for screening.

- Materials Science: The aromatic nature of this compound suggests potential applications as a building block for organic electronic materials, such as organic light-emitting diodes (OLEDs) or organic photovoltaics (OPVs).

© 2026 BenchChem. All rights reserved.

The N-phenylaniline core, for instance, is a key component in molecules that have been investigated for their ability to modulate various signaling pathways.



Click to download full resolution via product page

Caption: Potential modulation of the PI3K/Akt/mTOR signaling pathway by aniline-based inhibitors.

Safety and Handling

© 2026 BenchChem. All rights reserved.

Detailed toxicological data for **4-Methoxy-N-(3-phenylpropyl)aniline** is not available. However, based on the properties of p-anisidine, it should be handled with care. p-Anisidine is known to be toxic if swallowed, in contact with skin, or if inhaled, and may cause damage to organs through prolonged or repeated exposure.

Recommended Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust, fumes, or vapors.
- Prevent contact with skin and eyes.
- In case of accidental exposure, seek immediate medical attention.

References

- PubChem. **4-Methoxy-N-(3-phenylpropyl)aniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Methoxy-N-(3-phenylpropyl)aniline | SCBT - Santa Cruz Biotechnology [scbt.com]
- 2. 4-Methoxy-3-phenylaniline | C13H13NO | CID 123541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Methoxy-N-(3-phenylpropyl)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3151405/docs#an-in-depth-technical-guide-to-4-methoxy-n-3-phenylpropyl-aniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.